

Personal protective equipment for handling 4-Chloro-3-sulfamoylbenzoyl chloride

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Chloro-3-sulfamoylbenzoyl chloride

Cat. No.: B195224

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Essential Safety and Handling Guide for 4-Chloro-3-sulfamoylbenzoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **4-Chloro-3-sulfamoylbenzoyl chloride** (CAS No. 70049-77-3). Adherence to these procedures is critical for ensuring laboratory safety and operational integrity.

Chemical and Physical Properties

A summary of the key quantitative data for **4-Chloro-3-sulfamoylbenzoyl chloride** is presented below for easy reference.

Property	Value
Molecular Formula	C ₇ H ₅ Cl ₂ NO ₃ S [1] [2]
Molecular Weight	254.09 g/mol [2] [3]
Melting Point	158-160 °C [1] [2]
Boiling Point	424.6 °C at 760 mmHg [2] [3]
Density	1.621 g/cm ³ [3]
Flash Point	210.6 °C [2]
Appearance	Solid

Hazard Identification and Personal Protective Equipment (PPE)

4-Chloro-3-sulfamoylbenzoyl chloride is a hazardous substance. The signal word for this chemical is "Danger". Hazard statements indicate that it is harmful if swallowed or inhaled, and causes severe skin burns and eye damage.[\[2\]](#)

Mandatory Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Chemical safety goggles or a face shield. [4] Ensure eyewash stations are readily accessible. [5] [6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). [7] Wear a lab coat or appropriate protective clothing to prevent skin exposure. [4]
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. [5] [8] If ventilation is inadequate, a NIOSH-approved respirator is required. [4]

Operational Plan for Safe Handling

Follow these step-by-step procedures for the safe handling of **4-Chloro-3-sulfamoylbenzoyl chloride** from receipt to disposal.

1. Preparation and Engineering Controls:

- Before handling, ensure that a safety shower and eyewash station are unobstructed and operational.[6]
- Work exclusively in a well-ventilated laboratory, with operations conducted inside a certified chemical fume hood.[5][8]
- Have appropriate spill containment materials readily available.

2. Handling the Chemical:

- Wear all required PPE as specified in the table above.
- Avoid direct contact with the skin, eyes, and clothing.[7]
- Avoid inhalation of dust or vapors.[2][5]
- Prevent the formation of dust and aerosols during handling.[2]
- Keep the container tightly closed when not in use.[2][8]

3. Storage:

- Store in a dry, cool, and well-ventilated place.[2][8]
- Keep containers tightly closed.[2][8]
- Store away from incompatible materials such as strong oxidizing agents, strong acids/alkalis, and moisture.[5][9] The substance is moisture-sensitive.[9]

Emergency and Disposal Plan

Emergency Procedures:

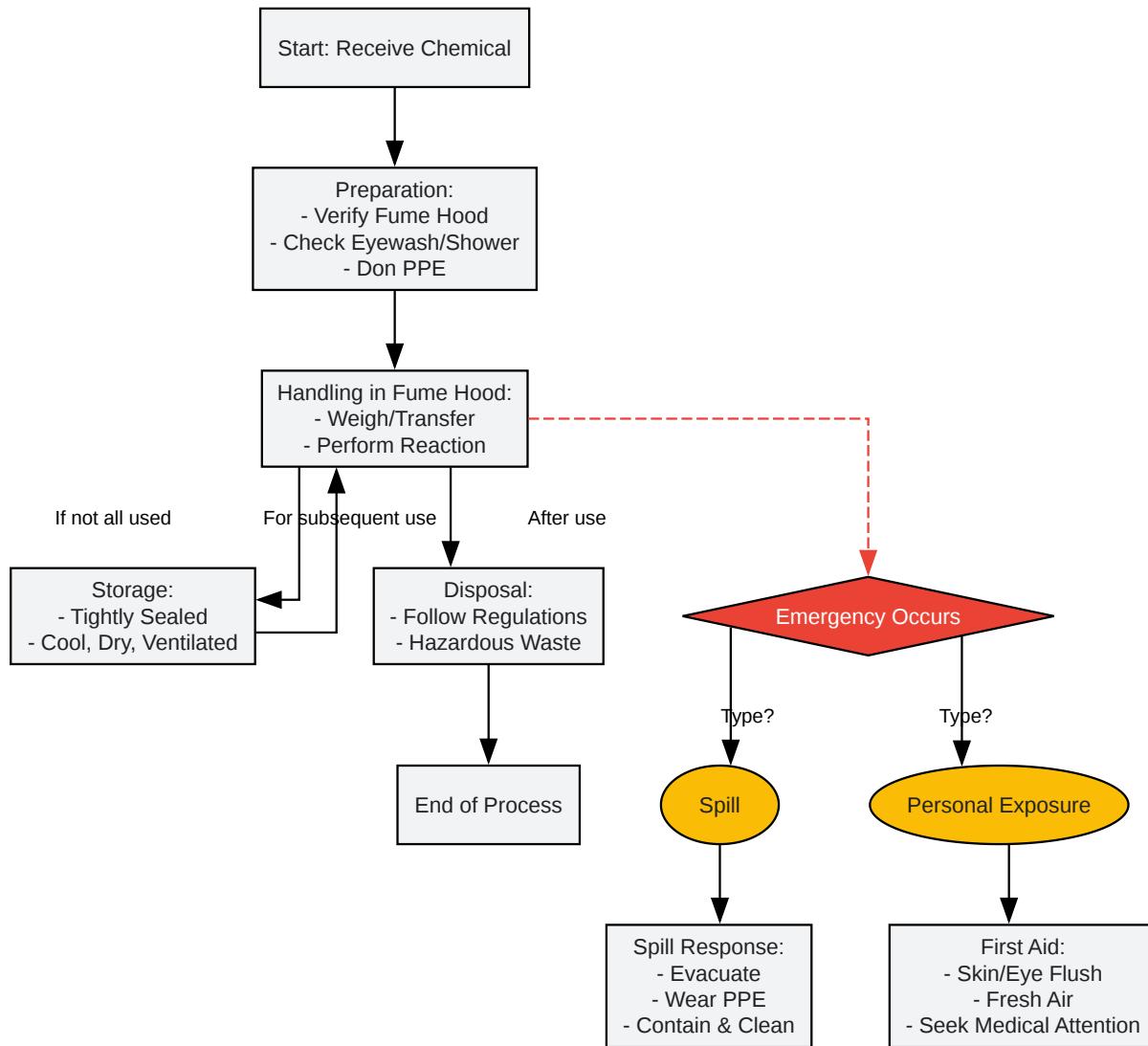
Emergency Situation	Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. ^{[5][8]} Remove contact lenses if present and easy to do. ^[5] Seek immediate medical attention. ^{[8][10]}
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. ^[4] Seek immediate medical attention. ^[4]
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. ^{[5][8]} If breathing is difficult, give oxygen. ^[4] Seek immediate medical attention. ^[8]
Ingestion	Do NOT induce vomiting. ^{[5][8]} If the victim is conscious and alert, give 2-4 cupfuls of water. ^[4] Never give anything by mouth to an unconscious person. ^{[4][8]} Seek immediate medical attention. ^[8]
Spill	Evacuate personnel to a safe area. ^{[5][8]} Wear appropriate PPE. ^[5] Absorb the spill with inert material (e.g., vermiculite, sand, or earth) and place it in a suitable, closed container for disposal. ^{[4][8]}

Disposal Plan:

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.
- Contaminated packaging should be treated as hazardous waste and disposed of accordingly.
- Do not allow the chemical to enter drains or watercourses.^{[5][8]}

Workflow and Emergency Protocol

The following diagram illustrates the logical workflow for handling **4-Chloro-3-sulfamoylbenzoyl chloride** and the immediate steps to take in an emergency.



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Caption: Workflow for handling **4-Chloro-3-sulfamoylbenzoyl chloride**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 4-Chloro-3-sulfamoylbenzoyl chloride]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b195224#personal-protective-equipment-for-handling-4-chloro-3-sulfamoylbenzoyl-chloride>

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